

(S)-1-(4-Chlorophenyl)ethanol safety and handling guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-(4-Chlorophenyl)ethanol

Cat. No.: B152429

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An In-depth Technical Guide to the Safety and Handling of **(S)-1-(4-Chlorophenyl)ethanol**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(S)-1-(4-Chlorophenyl)ethanol**, a chemical intermediate utilized in pharmaceutical and chemical research. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

(S)-1-(4-Chlorophenyl)ethanol, with the CAS number 99528-42-4, is a compound used in various chemical syntheses.^[1] Its properties are summarized in the table below.

Property	Value
Molecular Formula	C8H9ClO[1][2]
Molecular Weight	156.61 g/mol [1]
Appearance	Liquid
Boiling Point	119 °C at 10 mmHg
Density	1.171 g/mL at 25 °C
Refractive Index	n _{20/D} 1.541
Flash Point	113 °C (235.4 °F) - closed cup

Hazard Identification and Classification

(S)-1-(4-Chlorophenyl)ethanol is classified as a hazardous substance. The GHS hazard classifications are summarized below.

Hazard Class	Category
Acute Toxicity, Oral	Category 4[1]
Acute Toxicity, Dermal	Category 4[1]
Acute Toxicity, Inhalation	Category 4[1]
Skin Corrosion/Irritation	Category 2[1][3][4]
Serious Eye Damage/Eye Irritation	Category 2/2A[1][3][4]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[3][4]

Hazard Statements:

- H302: Harmful if swallowed.[1][5]
- H312: Harmful in contact with skin.[1][5]
- H315: Causes skin irritation.[1][5]

- H319: Causes serious eye irritation.[1][5]
- H332: Harmful if inhaled.[1][5]
- H335: May cause respiratory irritation.[4][5]

Signal Word: Warning[1][5]

Experimental Protocols for Safety and Handling

While specific experimental protocols for determining the toxicity of **(S)-1-(4-Chlorophenyl)ethanol** are not detailed in the provided safety data sheets, the following represents a general methodology for handling this chemical safely in a laboratory setting.

3.1. General Handling Protocol

- Preparation: Before handling, ensure that the work area is well-ventilated.[2][5][6] An operational chemical fume hood is required. Eyewash stations and safety showers must be readily accessible.[2]
- Personal Protective Equipment (PPE): Don appropriate PPE, including:
 - Eye Protection: Safety glasses with side shields or goggles (compliant with EN 166).[2]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[2][3] Check manufacturer's recommendations for breakthrough time and glove thickness.[2]
 - Body Protection: A lab coat or other protective clothing to prevent skin exposure.[2][3]
 - Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator (e.g., N95 dust mask for particulates, or a respirator with appropriate cartridges for vapors).
- Handling:
 - Avoid contact with skin, eyes, and clothing.[2][3][5]
 - Do not breathe vapors or mists.[3][5][7]

- Use non-sparking tools to prevent ignition.[5][7]
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.[7]
- Do not eat, drink, or smoke in the handling area.[2][4][8]
- Post-Handling:
 - Wash hands thoroughly after handling.[2][5][8]
 - Remove and wash contaminated clothing before reuse.[2]

3.2. Storage Protocol

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][5][6][7]
- Conditions: Store away from heat, sparks, open flames, and other ignition sources.[7] Keep away from incompatible materials such as strong oxidizing agents.
- Segregation: Store separately from foodstuffs and animal feeds.[3][4]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Immediate Actions:
 - Evacuate personnel from the affected area.[5][7]
 - Ensure adequate ventilation.[5][7]
 - Remove all sources of ignition.[5][7]
- Containment and Cleanup:
 - Wear appropriate personal protective equipment.[5]

- Prevent the spill from entering drains or waterways.[5][7]
- For small spills, absorb with an inert material (e.g., sand, silica gel, universal binder).[2][6]
- For large spills, dike the area to contain the material.[6]
- Collect the absorbed material and spilled substance into a suitable, labeled container for disposal.[2][5][6]
- Post-Cleanup:
 - Clean the contaminated area thoroughly.[6][7]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4][5][9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.[4][9][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][5][9][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[5][8][10]

Disposal Considerations

Dispose of **(S)-1-(4-Chlorophenyl)ethanol** and its containers in accordance with local, state, and federal regulations.[6][11]

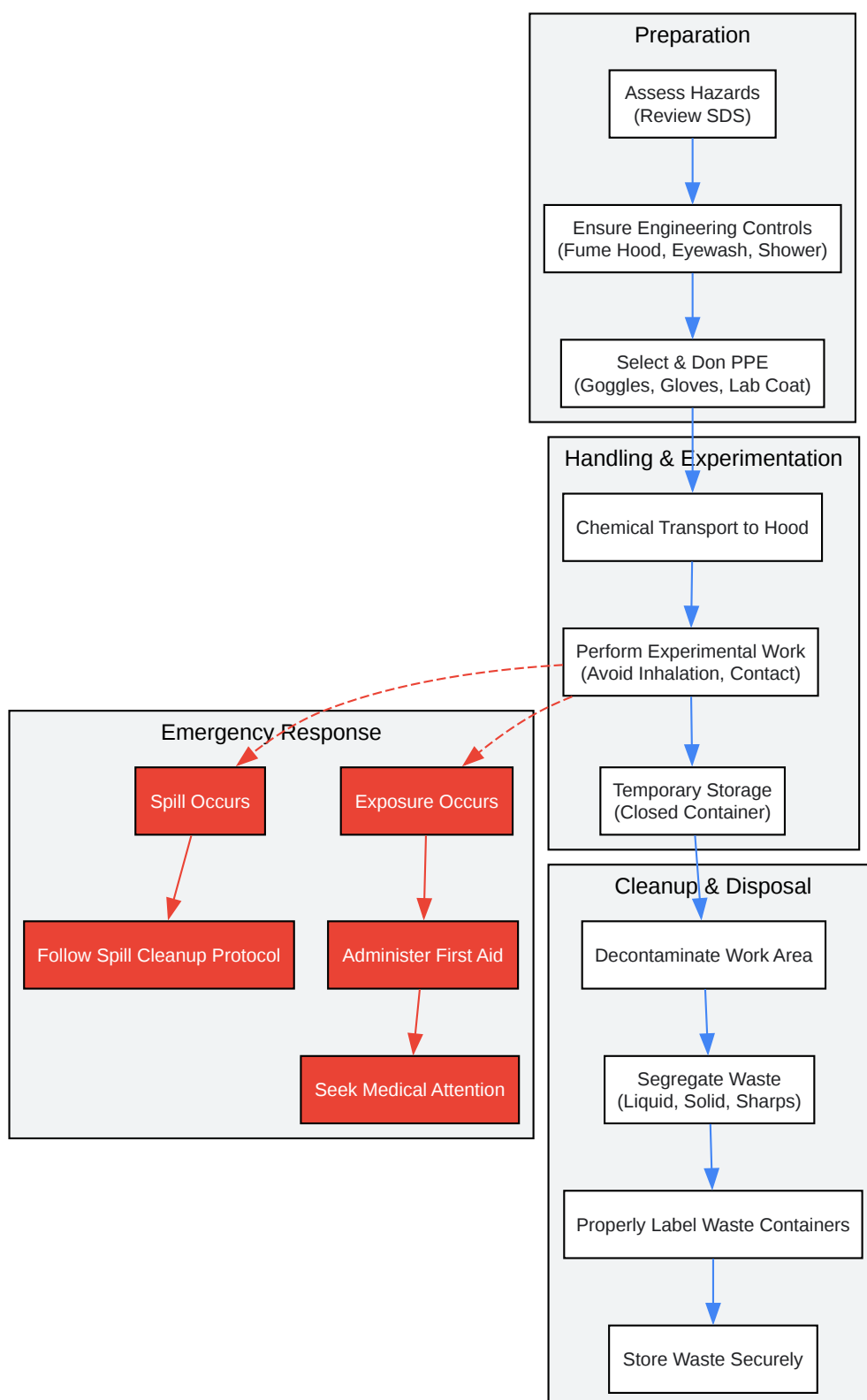
- Waste Chemical:

- Collect waste in a designated, compatible, and properly labeled hazardous waste container.[\[11\]](#)
- The container must be kept tightly closed except when adding waste.[\[11\]](#)[\[12\]](#)
- Arrange for disposal through a licensed professional waste disposal service.[\[9\]](#)
- Empty Containers:
 - Triple-rinse the empty container with a suitable solvent.[\[13\]](#)
 - Collect the rinsate as hazardous waste.[\[13\]](#)
 - Once cleaned, deface the original label, mark the container as "EMPTY," and dispose of it in the general trash or as directed by institutional guidelines.[\[13\]](#)[\[14\]](#)

Signaling Pathways and Experimental Workflows

As of the latest review, detailed public information on the specific signaling pathways affected by **(S)-1-(4-Chlorophenyl)ethanol** is not available. Toxicological data presented in safety data sheets are typically derived from standardized assays (e.g., OECD guidelines) that may not elucidate specific molecular mechanisms.

Below is a logical workflow for the safe handling of **(S)-1-(4-Chlorophenyl)ethanol** in a research setting.



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Caption: Logical workflow for the safe handling of **(S)-1-(4-Chlorophenyl)ethanol**.

This guide is intended to provide a comprehensive overview of the safety and handling of **(S)-1-(4-Chlorophenyl)ethanol**. It is imperative that all users of this chemical receive proper training and have access to the full Safety Data Sheet before commencing work.

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- To cite this document: BenchChem. [(S)-1-(4-Chlorophenyl)ethanol safety and handling guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152429#s-1-4-chlorophenyl-ethanol-safety-and-handling-guidelines]

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